

# D-Psicose: A Technical Guide on the C-3 Epimer of D-Fructose

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## Compound of Interest

Compound Name: *D-Psicose-d*

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## Abstract

D-Psicose, also known as D-allulose, is a rare monosaccharide and a C-3 epimer of D-fructose.[1][2][3] It is naturally present in small quantities in various food products like fruits and processed cane molasses.[1][4] Unlike its abundant epimer, D-fructose, D-psicose is poorly metabolized in the human body, resulting in a near-zero caloric value.[1][5] This unique characteristic, coupled with its sucrose-like taste and texture, has positioned D-psicose as a promising sugar substitute with potential therapeutic applications. This technical guide provides a comprehensive overview of the core scientific and technical aspects of D-psicose, including its biochemical properties, enzymatic production, metabolic fate, and physiological effects, with a focus on its potential in managing metabolic disorders.

## Biochemical Properties and Production

D-Psicose is a ketohexose with the same molecular formula as D-fructose ( $C_6H_{12}O_6$ ) but differs in the stereochemical orientation of the hydroxyl group at the C-3 position.[6][1] This subtle structural difference is the basis for its distinct metabolic and physiological properties.

## Enzymatic Production

The commercial production of D-psicose is primarily achieved through the enzymatic epimerization of D-fructose.[6][1][7] This bioconversion is catalyzed by D-tagatose 3-

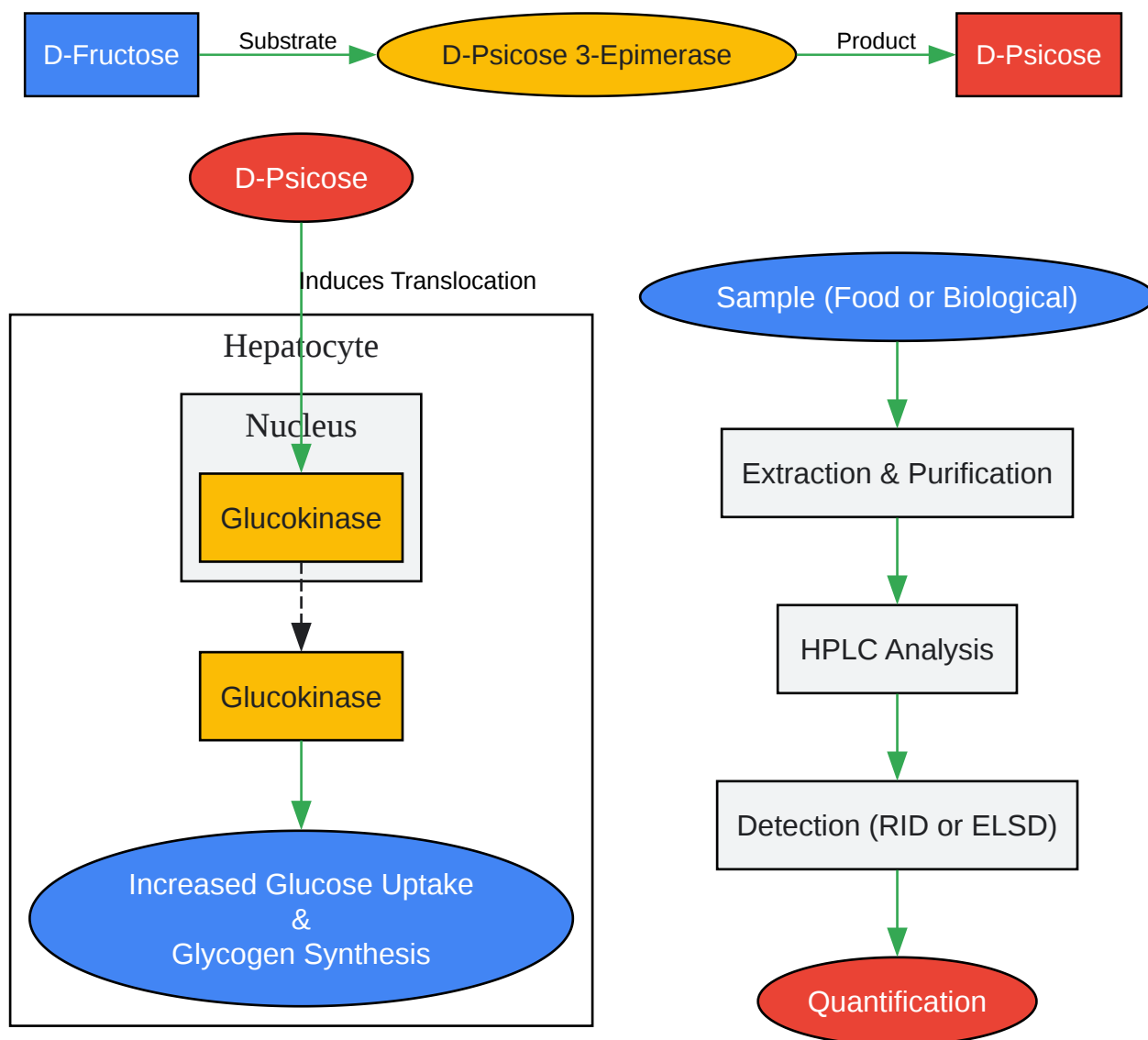
epimerases (DTEases) or D-psicose 3-epimerases (DPEases).[6][1][8]

### Experimental Protocol: Enzymatic Production of D-Psicose

A common method for the enzymatic production of D-psicose involves the following steps:

- **Enzyme Source:** D-psicose 3-epimerase is cloned from microorganisms such as *Agrobacterium tumefaciens* and expressed in a suitable host like *Escherichia coli*. [8]
- **Enzyme Immobilization:** For large-scale and continuous production, the enzyme is often immobilized to improve stability and reusability. [6][1]
- **Reaction Conditions:** A high concentration of D-fructose solution (e.g., 700 g/liter ) is prepared. [8] The immobilized enzyme is added to the fructose solution. The reaction is carried out at an optimal temperature (e.g., 50°C) and pH (e.g., 8.0) with the presence of a cofactor like  $Mn^{2+}$  to enhance enzyme activity. [8]
- **Conversion and Purification:** The reaction proceeds until an equilibrium is reached, typically with a conversion yield of around 32-33%. [8] The resulting mixture of D-psicose and D-fructose is then subjected to purification processes, such as chromatography, to isolate pure D-psicose.

Below is a diagram illustrating the enzymatic conversion of D-fructose to D-psicose.



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